

Ambiguity in "Dipropanoic Acid" Nomenclature Requires Clarification for In-Depth Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipropanoic acid*

Cat. No.: *B8529689*

[Get Quote](#)

A comprehensive review of chemical databases and scientific literature reveals that the term "**Dipropanoic acid**" is not a standard, unambiguous chemical name. Instead, it appears as a synonym or part of the name for several distinct and structurally diverse chemical compounds. To provide an accurate and in-depth technical guide as requested, it is crucial to first identify the specific molecule of interest.

Initial research has identified at least three different complex molecules referred to as or containing "**dipropanoic acid**" in their nomenclature:

- A Porphyrin Derivative: One compound identified is 3-[18-(2-carboxyethyl)-7,12-bis(ethenyl)-3,8,13,17-tetramethyl-21,22-dihydroporphyrin-2-yl]propanoic acid.[1] This is a large, complex molecule with a porphyrin core, which is a class of compounds significant in biochemistry, for example, as part of hemoglobin and chlorophyll. Its properties and applications would be vastly different from simpler dicarboxylic acids.
- A Triazine Derivative: Another compound is Bis(2-carboxyethyl) Isocyanurate, also known as 1,3,5-Triazine-1,3(2H,4H)-**dipropanoic acid**.[2] This molecule is based on a triazine ring structure and is used in applications such as flame retardants and heat stabilizers.[2]
- A Thio-urea Derivative: A third, distinct structure is 3,3'-(DECYLCARBAMOTHIOYL)AZANEDIYL**DIPROPANOIC ACID**. This is a more specialized chemical with a thio-urea functional group.

The significant structural differences between these molecules mean that their chemical and physical properties, experimental protocols for their study, and their roles in signaling pathways or other biological and chemical processes are entirely different.

To proceed with the creation of a detailed technical guide that includes quantitative data, experimental methodologies, and pathway visualizations, the user is requested to clarify which of these compounds, or if another specific structure, is the intended subject of the report.

Once the specific "**Dipropanoic acid**" compound of interest is identified, a comprehensive guide will be developed to address the core requirements of the request.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dipropanoic acid | C₃₄H₃₄N₄O₄ | CID 135564357 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. dipropanoic acid [chembk.com]
- To cite this document: BenchChem. [Ambiguity in "Dipropanoic Acid" Nomenclature Requires Clarification for In-Depth Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8529689#dipropanoic-acid-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com